

# Valethamate bromide historical use in labor augmentation

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## Compound Focus: Valethamate Bromide

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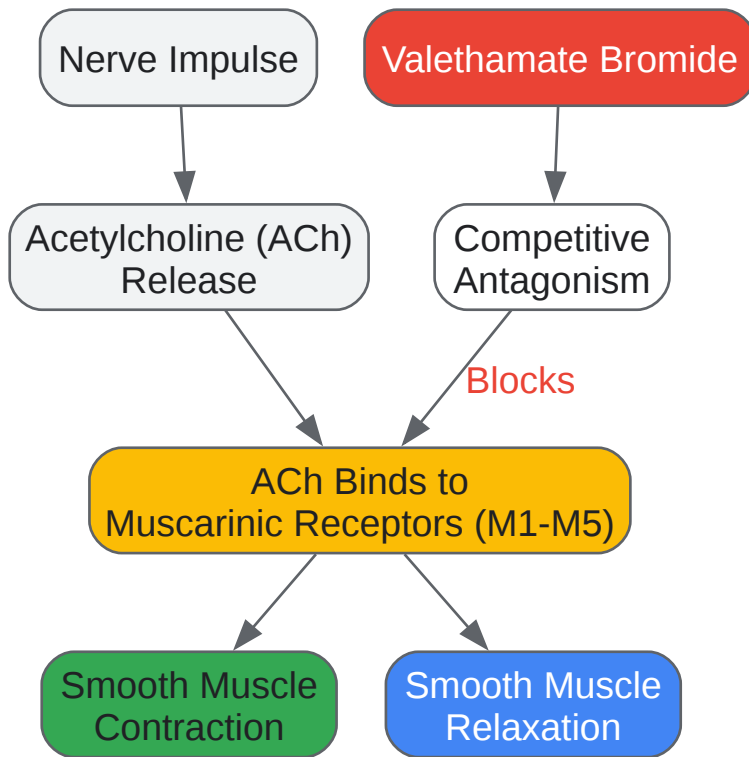
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## Mechanism of Action and Pharmacological Basis

**Valethamate bromide** is classified as a muscarinic acetylcholine receptor (mAChR) antagonist [1]. Its mechanism for accelerating labor is based on its dual properties:

- **Anticholinergic Action:** It acts as a **competitive antagonist at muscarinic receptors**, blocking the action of acetylcholine [2].
- **Spasmolytic Effect:** This blockade results in the relaxation of smooth muscle [2]. In obstetrics, the intended effect is relaxation of the cervical smooth muscle, which theoretically facilitates dilation [3] [2].

This mechanism is visualized in the following pathway diagram:



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## Summary of Clinical Evidence and Data

The historical use of **valethamate bromide** is supported by some studies but heavily contested by others.

- **Supportive Evidence:** A 2017 study involving 500 women concluded that **valethamate bromide** significantly reduced the duration of the first stage of labor without major side effects, suggesting it could be safely used under nursing supervision [3].
- **Contradictory Evidence:** A 2010 editorial highlights severe limitations, noting the drug is absent from major pharmacology textbooks and has a very small body of supporting literature. Several randomized controlled trials found it ineffective or inferior to other agents [4].

The table below summarizes key clinical trial outcomes for a direct comparison.

Study / Aspect	Study Design & Groups	Key Findings on Labor Duration	Key Findings on Side Effects
Kuruville et al. (1992) [4]	Randomized Controlled Trial;	No significant difference in duration of active labor.	Adverse events of moderate intensity

Study / Aspect	Study Design & Groups	Key Findings on Labor Duration	Key Findings on Side Effects
	Valethamate vs. Control		recorded.
Sharma et al. (2001) [4] [5]	RCT; Drotaverine vs. Valethamate vs. Control	Valethamate less effective than drotaverine in accelerating labor.	Valethamate group experienced more side effects.
Yilmaz et al. (2018) [6]	RCT; Valethamate vs. Control	<b>No effect</b> on first stage; <b>Significantly shortened</b> second stage in nulliparous women (35 vs. 42.5 min, p=0.045).	No statistically significant difference in side effects vs. control.
Reported Side Effects [3]	Monitoring in 500 patients.	---	Dry mouth (4.4-8.4%), Transient tachycardia (5.2-9.2%), FHR variability (1.2-2%).

## Current Status and Scientific Consensus

The prevailing scientific opinion based on the available literature advises against the use of **valethamate bromide** in obstetrics.

- **Lack of Robust Evidence:** The drug's efficacy has not been convincingly proven by modern standards. The total quantity of information from web sources like PubMed is minimal, with very few clinical trials published in peer-reviewed, indexed journals [4].
- **Safety Concerns:** While some studies report only minor side effects, others have recorded adverse events, leading to ongoing safety concerns [4].
- **Formal Recommendations:** A prominent editorial concludes that **valethamate bromide should not be used** in pregnant women until convincing evidence of efficacy and safety is established. It also argues that essential medicine lists should not include this drug [4].

## Experimental Protocol Summary

For researchers seeking to understand the methodology of historical studies, the following is a generalized protocol based on the cited literature [3]:

- **Patient Selection:** Include primigravidas and multiparas with uncomplicated, term pregnancies (38-41 weeks) in established labor. Established labor is defined as cervical dilation of approximately 3 cm with regular uterine contractions (e.g., three per 10 minutes). Exclude patients with any antenatal or intranatal abnormalities.
- **Drug Administration:** Administer **Valethamate Bromide** (e.g., 8 mg/mL via intramuscular injection) once the patient is in established labor. A maximum of three doses can be given at 30-minute intervals.
- **Monitoring & Data Collection:** Perform pelvic examinations every 30 minutes after each dose to assess cervical dilation in centimeters. Record the time to achieve full cervical dilation (10 cm). Continuously monitor and record any maternal or fetal side effects (e.g., maternal heart rate, dryness of mouth, fetal heart rate) on a partogram.

In summary, while **valethamate bromide** has a history of use in some regions for labor augmentation, the scientific community currently views it with skepticism due to insufficient evidence of benefit and unresolved safety concerns.

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